

Synthesis of 2-Methylnicotine: An Application Note and Detailed Protocol for Researchers

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Compound of Interest

Compound Name: *2-Methylnicotinic acid hydrochloride*

CAS No.: 21636-09-9

Cat. No.: B1350376

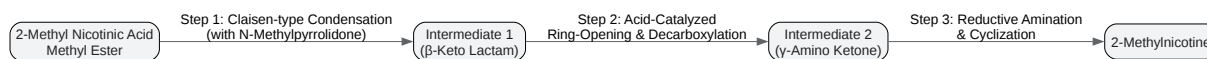
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This document provides a comprehensive guide for the synthesis of 2-methylnicotine, a nicotine analog of significant interest in medicinal chemistry and pharmacology. The protocol herein is designed for researchers, scientists, and drug development professionals, offering a detailed, step-by-step methodology grounded in established chemical principles. The synthesis commences with the readily available starting material, 2-methyl nicotinic acid methyl ester, and proceeds through a three-step sequence involving a Claisen-type condensation, an acid-mediated ring-opening and decarboxylation, followed by a final reductive amination and cyclization to yield the target compound.

I. Strategic Overview and Rationale

The synthetic route to 2-methylnicotine from 2-methyl nicotinic acid methyl ester is an efficient strategy that builds the pyrrolidine ring onto the pyridine core. This approach offers a high degree of control over the substitution pattern of the final product.^[1] The key transformations are well-established in organic synthesis, ensuring a robust and reproducible protocol.

The overall synthetic workflow can be visualized as follows:



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Caption: Synthetic workflow for 2-methylnicotine.

II. Detailed Experimental Protocols

Safety First: This protocol involves the use of hazardous materials, including strong bases (sodium hydride) and reducing agents (sodium borohydride). All manipulations should be performed in a well-ventilated fume hood by trained personnel. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory.

Step 1: Synthesis of Intermediate 1 via Claisen-type Condensation

This initial step involves a base-mediated Claisen-type condensation between 2-methylnicotinic acid methyl ester and N-methylpyrrolidone. Sodium hydride, a strong base, is used to deprotonate the α -carbon of N-methylpyrrolidone, which then acts as a nucleophile, attacking the ester carbonyl of the nicotinic acid derivative.

Table 1: Reagents and Conditions for Step 1

Reagent	Molecular Weight (g/mol)	Moles (mol)	Equivalents	Amount
2-Methyl Nicotinic Acid Methyl Ester	151.16	0.1	1.0	15.12 g
N-Methylpyrrolidone (NMP)	99.13	0.15	1.5	14.87 g (14.5 mL)
Sodium Hydride (60% dispersion in oil)	24.00	0.12	1.2	4.80 g
Anhydrous Toluene	-	-	-	250 mL

Protocol:

- To a dry 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add sodium hydride (4.80 g of a 60% dispersion in mineral oil).
- Wash the sodium hydride with anhydrous hexanes (3 x 20 mL) to remove the mineral oil, decanting the hexanes carefully under a stream of nitrogen.
- Add anhydrous toluene (150 mL) to the flask.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add N-methylpyrrolidone (14.5 mL) to the stirred suspension over 30 minutes.
- Allow the mixture to stir at 0 °C for 1 hour.
- In a separate flask, dissolve 2-methyl nicotinic acid methyl ester (15.12 g) in anhydrous toluene (100 mL).

- Add the solution of the ester dropwise to the reaction mixture over 1 hour at 0 °C.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature.
- Heat the reaction mixture to reflux (approximately 110 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Cool the reaction to room temperature and carefully quench by the slow addition of 20 mL of isopropanol, followed by 50 mL of water.
- Separate the aqueous and organic layers. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine (50 mL), dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude Intermediate 1. This intermediate is often used in the next step without further purification.

Step 2: Acid-Catalyzed Ring-Opening and Decarboxylation to Intermediate 2

The β -keto lactam intermediate is unstable under acidic conditions and undergoes hydrolysis to open the lactam ring, followed by decarboxylation to yield a γ -amino ketone.

Protocol:

- To the crude Intermediate 1 from the previous step, add 150 mL of 6 M hydrochloric acid.
- Heat the mixture to reflux (approximately 100 °C) for 4-6 hours. The progress of the reaction can be monitored by the cessation of CO₂ evolution.
- Cool the reaction mixture to room temperature and then further in an ice bath to 0-5 °C.
- Carefully basify the acidic solution to a pH of >12 by the slow addition of a 50% (w/v) aqueous solution of sodium hydroxide. This step is highly exothermic and requires efficient cooling.

- Extract the aqueous layer with dichloromethane (4 x 75 mL).
- Combine the organic extracts, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude Intermediate 2 (4-(methylamino)-1-(2-methylpyridin-3-yl)butan-1-one). This intermediate can be purified by column chromatography on silica gel if necessary, but is often carried forward directly.

Step 3: Reductive Amination and Cyclization to 2-Methylnicotine

The final step involves an intramolecular reductive amination. The ketone carbonyl and the secondary amine of Intermediate 2 cyclize to form an iminium ion intermediate, which is then reduced in situ to form the pyrrolidine ring of 2-methylnicotine.

Table 2: Reagents and Conditions for Step 3

Reagent	Molecular Weight (g/mol)	Moles (mol)	Equivalents	Amount
Crude Intermediate 2	~192.26	~0.1	1.0	From previous step
Sodium Borohydride	37.83	0.15	1.5	5.67 g
Methanol	-	-	-	200 mL
Acetic Acid (glacial)	60.05	-	-	~5 mL (to adjust pH)

Protocol:

- Dissolve the crude Intermediate 2 in methanol (200 mL) in a 500 mL round-bottom flask.
- Cool the solution to 0 °C in an ice bath.

- Adjust the pH of the solution to between 5 and 6 by the dropwise addition of glacial acetic acid.
- Slowly add sodium borohydride (5.67 g) in small portions over 1 hour, maintaining the temperature below 10 °C.[2]
- After the addition is complete, allow the reaction to stir at room temperature overnight.
- Quench the reaction by the slow addition of 50 mL of water.
- Concentrate the mixture under reduced pressure to remove most of the methanol.
- Add 100 mL of water and basify to pH >12 with a 50% (w/v) aqueous solution of sodium hydroxide.
- Extract the aqueous layer with dichloromethane (4 x 75 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain crude 2-methylnicotine.

III. Purification and Characterization

The final product, 2-methylnicotine, is a liquid that can be purified by vacuum distillation.[2]

Purification:

- Assemble a vacuum distillation apparatus.
- Carefully transfer the crude 2-methylnicotine to the distillation flask.
- Distill under reduced pressure. The boiling point of 2-methylnicotine is expected to be slightly higher than that of nicotine (b.p. 247 °C at atmospheric pressure).

Characterization:

The structure and purity of the synthesized 2-methylnicotine should be confirmed by standard analytical techniques:

- ^1H and ^{13}C NMR Spectroscopy: To confirm the chemical structure and assess purity. The spectra should be compared with literature data if available, or analyzed for the expected chemical shifts and coupling constants.
- Mass Spectrometry (MS): To confirm the molecular weight of the product. The expected molecular ion peak for 2-methylnicotine ($\text{C}_{11}\text{H}_{16}\text{N}_2$) is at $m/z = 176.13$.
- Infrared (IR) Spectroscopy: To identify the key functional groups present in the molecule.

IV. Troubleshooting

Issue	Possible Cause	Suggested Solution
Low yield in Step 1	Incomplete deprotonation of NMP; moisture in the reaction.	Ensure all glassware is oven-dried and the reaction is run under a dry nitrogen atmosphere. Use freshly opened or properly stored anhydrous solvents. Check the quality of the NaH.
Incomplete reaction in Step 2	Insufficient acid concentration or reaction time.	Increase the reflux time and monitor by TLC. Ensure the concentration of the hydrochloric acid is correct.
Formation of byproducts in Step 3	pH out of the optimal range for reductive amination; over-reduction.	Carefully monitor and adjust the pH before and during the addition of the reducing agent. Maintain a low temperature during the addition of NaBH_4 .
Difficulty in purification	Presence of closely boiling impurities.	If vacuum distillation is insufficient, consider purification by column chromatography on alumina (basic) before distillation.

V. Conclusion

The described three-step synthesis provides a reliable and scalable method for the preparation of 2-methylnicotine from 2-methyl nicotinic acid methyl ester. By carefully controlling the reaction conditions at each stage, researchers can obtain the target compound in good yield and purity. The application of well-understood reaction mechanisms—the Claisen-type condensation, acid-catalyzed hydrolysis and decarboxylation, and intramolecular reductive amination—underpins the robustness of this synthetic route. This protocol serves as a valuable resource for those in the fields of medicinal chemistry and drug development exploring the synthesis and biological activity of novel nicotine analogs.

VI. References

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- Efficient Method of (S)-Nicotine Synthesis. *Molecules*. 2022; 27(23):8536. Available from: [\[Link\]](#)

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Sources

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